

# 5-Chloro-2-fluorobenzylamine CAS number and molecular weight

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## Compound of Interest

Compound Name: 5-Chloro-2-fluorobenzylamine

Cat. No.: B1586447

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## An In-Depth Technical Guide to 5-Chloro-2-fluorobenzylamine

Prepared by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, chemists, and professionals in drug development and agrochemical synthesis. It delves into the core chemical and physical properties, synthesis, applications, and handling of **5-Chloro-2-fluorobenzylamine**, a key intermediate in the creation of advanced molecular structures.

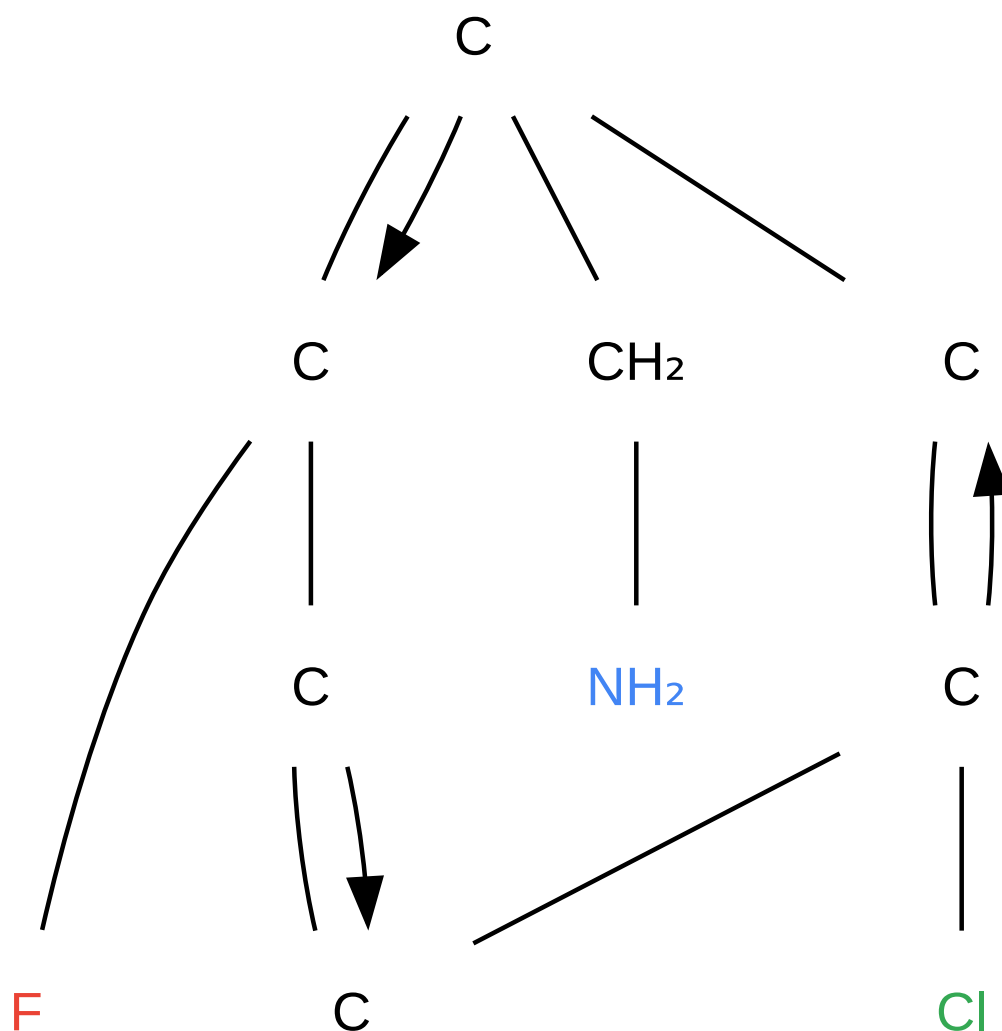
## Core Chemical Identity and Properties

**5-Chloro-2-fluorobenzylamine** is a substituted benzylamine derivative whose unique halogenation pattern makes it a valuable building block in medicinal and agricultural chemistry. The presence of both chlorine and fluorine atoms on the benzene ring significantly influences its reactivity and the properties of downstream compounds.

A summary of its key identifiers and physicochemical properties is presented below:

Property	Value	Source
CAS Number	261723-26-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClFN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	159.59 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	(5-chloro-2-fluorophenyl)methanamine	<a href="#">[2]</a>
Appearance	Light orange to yellow to green clear liquid	<a href="#">[1]</a>
Density	1.28 g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index	n <sub>20D</sub> 1.54	<a href="#">[1]</a>

Below is a diagram illustrating the two-dimensional structure of the molecule.



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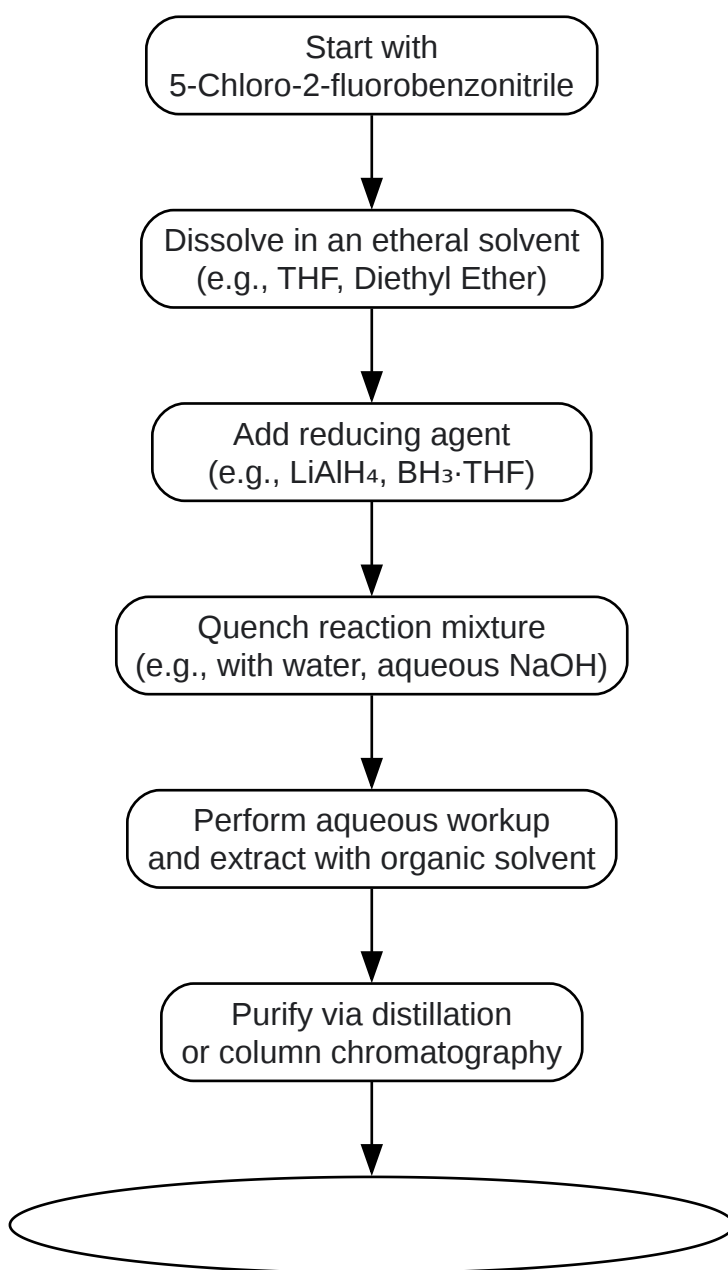
Caption: 2D structure of **5-Chloro-2-fluorobenzylamine**.

## Synthesis and Reaction Pathways

The synthesis of **5-Chloro-2-fluorobenzylamine** typically starts from commercially available precursors like 5-chloro-2-fluorobenzonitrile or 5-chloro-2-fluorobenzaldehyde. The primary transformation involves the reduction of a nitrile or an imine to the corresponding amine.

A common and efficient laboratory-scale synthesis involves the reduction of 5-chloro-2-fluorobenzonitrile. The choice of reducing agent is critical to ensure high yield and purity, avoiding over-reduction or side reactions.

#### Example Synthetic Workflow: Reduction of a Nitrile Precursor



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Caption: General workflow for the synthesis of **5-Chloro-2-fluorobenzylamine**.

Experimental Protocol: Synthesis via Nitrile Reduction

- **Inert Atmosphere:** Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Introduction:** Suspend a strong reducing agent, such as lithium aluminum hydride ( $\text{LiAlH}_4$ ), in an anhydrous ether solvent like tetrahydrofuran (THF) and cool the mixture in an ice bath.
- **Substrate Addition:** Dissolve 5-chloro-2-fluorobenzonitrile in anhydrous THF and add it dropwise to the cooled suspension of the reducing agent via the dropping funnel. The rate of addition should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours to ensure the reaction goes to completion.
- **Quenching:** Cool the reaction mixture in an ice bath and carefully quench the excess reducing agent by the sequential, dropwise addition of water, followed by an aqueous solution of sodium hydroxide, and then more water.
- **Workup and Extraction:** Filter the resulting solid aluminum salts and wash them thoroughly with THF or another suitable organic solvent. Combine the filtrate and the washings, and extract the aqueous layer with an organic solvent like ethyl acetate.
- **Purification:** Dry the combined organic extracts over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filter, and concentrate the solvent under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **5-Chloro-2-fluorobenzylamine**.

## Applications in Research and Development

The utility of **5-Chloro-2-fluorobenzylamine** stems from its role as a versatile intermediate. The primary amine group serves as a nucleophilic handle for a wide range of chemical transformations, including amide bond formation, reductive amination, and the construction of heterocyclic systems.

**Pharmaceutical Development:** This compound is a crucial building block in synthesizing various biologically active molecules.<sup>[1]</sup> Its structure is particularly valuable in the development of novel therapeutic agents targeting neurological disorders and in the field of oncology, where precise molecular modifications are key to efficacy and selectivity.<sup>[1]</sup> The halogen substituents can modulate the lipophilicity, metabolic stability, and binding affinity of the final drug candidate.

**Agrochemical Sector:** In agricultural science, **5-Chloro-2-fluorobenzylamine** is employed in the synthesis of modern herbicides and pesticides.<sup>[1]</sup> The stability and reactivity profile of this compound make it an attractive starting material for creating effective crop protection agents.

## Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage are paramount to ensure safety and maintain the integrity of the compound.

- **Handling:** **5-Chloro-2-fluorobenzylamine** should be handled in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory.
- **Storage:** The compound should be stored at room temperature in a tightly sealed container, protected from moisture and air.<sup>[1]</sup>
- **Toxicity:** While specific toxicity data is not extensively published, compounds of this class are generally considered to be corrosive and may cause skin and eye irritation. A thorough review of the Safety Data Sheet (SDS) from the supplier is essential before use.

## Conclusion

**5-Chloro-2-fluorobenzylamine** is a high-value chemical intermediate with significant applications in both the pharmaceutical and agrochemical industries. Its unique molecular structure provides a versatile platform for the synthesis of complex and biologically active

molecules. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and development.

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Address: 3281 E Guasti Rd

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